Quantifying siRNA Encapsulation Efficiency in LNP Lipid-8 Formulations

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Compound of Interest

Compound Name:	*LNP Lipid-8*
Cat. No.:	*B10857447*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Lipid nanoparticles (LNPs) have emerged as a leading platform for the delivery of nucleic acid therapeutics, including small interfering RNA (siRNA). A critical quality attribute of siRNA-LNP formulations is the encapsulation efficiency, which is the percentage of siRNA successfully enclosed within the lipid nanoparticles. Inefficient encapsulation can lead to reduced therapeutic efficacy and potential off-target effects. This document provides a detailed protocol for quantifying siRNA encapsulation efficiency in LNP formulations, with a specific focus on those utilizing Lipid-8, using the widely accepted RiboGreen assay.

The RiboGreen assay is a fluorescence-based method for the detection and quantification of RNA. The dye exhibits minimal fluorescence in its free state but shows a significant increase in fluorescence upon binding to nucleic acids. By measuring the fluorescence of an LNP sample with and without the presence of a lysing agent, such as Triton X-100, one can differentiate between the unencapsulated (free) siRNA and the total siRNA (encapsulated + free). This allows for a precise calculation of the encapsulation efficiency.[1][2][3]

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Experimental Principles

The core principle of this method lies in the differential accessibility of siRNA to the RiboGreen fluorescent dye. In an intact LNP formulation, the lipid bilayer protects the encapsulated siRNA from the dye. Therefore, the initial fluorescence measurement of the sample primarily reflects the amount of free, unencapsulated siRNA. Subsequently, the addition of a non-ionic surfactant like Triton X-100 disrupts the lipid nanoparticles, releasing the encapsulated siRNA. A second fluorescence measurement of this lysed sample quantifies the total amount of siRNA present. The encapsulation efficiency is then calculated from these two measurements.[1][3]

Data Presentation

The following table summarizes typical siRNA encapsulation efficiencies achieved with various LNP formulations, providing a benchmark for experimental results.

LNP Formulation Composition	Formulation Method	Encapsulation Efficiency (%)	Reference
C12-200 based LNPs (with and without PEG-DMG)	Slow vs. Fast Mixing	71.4 - 83.8	[1]
ALC-0315 or DLin-MC3-DMA with DSPC or DOPE	Not Specified	25 - 33 (for 21 bp siRNA)	[3]
Not Specified	NanoAssemblr™	> 90	[4]
Dlin-KC2-DMA/DSPC/cholesterol/PEG-c-DMA	Microfluidic Mixing	Highly efficient over a wide range of siRNA-to-cationic charge ratios	[5]
DLin-MC3-DMA, DSPC, cholesterol, and PEG2000-DMG	Not Specified	> 70	[6]

Experimental Protocols

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Materials and Reagents

- Quant-iT™ RiboGreen™ RNA Assay Kit (e.g., from Thermo Fisher Scientific)
- TE buffer (10 mM Tris, 1 mM EDTA, pH 7.5)
- Triton X-100 (10% solution)
- Nuclease-free water
- 96-well black, flat-bottom microplates
- Microplate reader with fluorescence detection (Excitation: ~480 nm, Emission: ~520 nm)
- siRNA standard of known concentration
- LNP-siRNA samples

Protocol: Quant-iT™ RiboGreen™ Assay for siRNA Encapsulation Efficiency

This protocol is adapted for a 96-well plate format.[2]

1. Preparation of Reagents and Standards:

- RiboGreen Working Solution: On the day of the assay, dilute the concentrated Quant-iT™ RiboGreen™ reagent 1:100 in TE buffer. Protect the solution from light.
- Triton X-100 Lysis Buffer: Prepare a 2% (v/v) Triton X-100 solution in nuclease-free water.
- siRNA Standard Curve: Prepare a series of siRNA standards in TE buffer, ranging from 0 to 2 µg/mL.

2. Sample Preparation:

- For Total siRNA (Lysed LNPs):
  - Dilute the LNP-siRNA samples in TE buffer to an expected final siRNA concentration within the range of the standard curve (e.g., 10 µg/mL).

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- To 50 µL of the diluted LNP-siRNA sample, add 50 µL of the 2% Triton X-100 Lysis Buffer to achieve a final Triton X-100 concentration of 1%.
- Incubate at 37°C for 10 minutes to ensure complete lysis of the LNPs.[2]

- For Free siRNA (Intact LNPs):
  - Dilute the LNP-siRNA samples to the same concentration as the lysed samples using TE buffer.
  - To 50 µL of the diluted LNP-siRNA sample, add 50 µL of TE buffer (without Triton X-100).

3. Assay Procedure:

- Pipette 100 µL of each standard and sample (both lysed and intact) in duplicate or triplicate into the wells of a 96-well black microplate.
- Add 100 µL of the RiboGreen Working Solution to each well.
- Mix gently by pipetting up and down, being careful to avoid introducing bubbles.
- Incubate the plate for 5 minutes at room temperature, protected from light.
- Measure the fluorescence using a microplate reader with excitation at approximately 480 nm and emission at approximately 520 nm.

4. Data Analysis:

- Generate a Standard Curve: Plot the fluorescence intensity of the siRNA standards against their known concentrations. Perform a linear regression to obtain the equation of the line (y = mx + c).
- Calculate siRNA Concentrations: Use the standard curve equation to determine the concentration of siRNA in both the lysed (Total siRNA) and intact (Free siRNA) samples.
- Calculate Encapsulation Efficiency: Apply the following formula:

  Encapsulation Efficiency (%) = [(Total siRNA - Free siRNA) / Total siRNA] x 100

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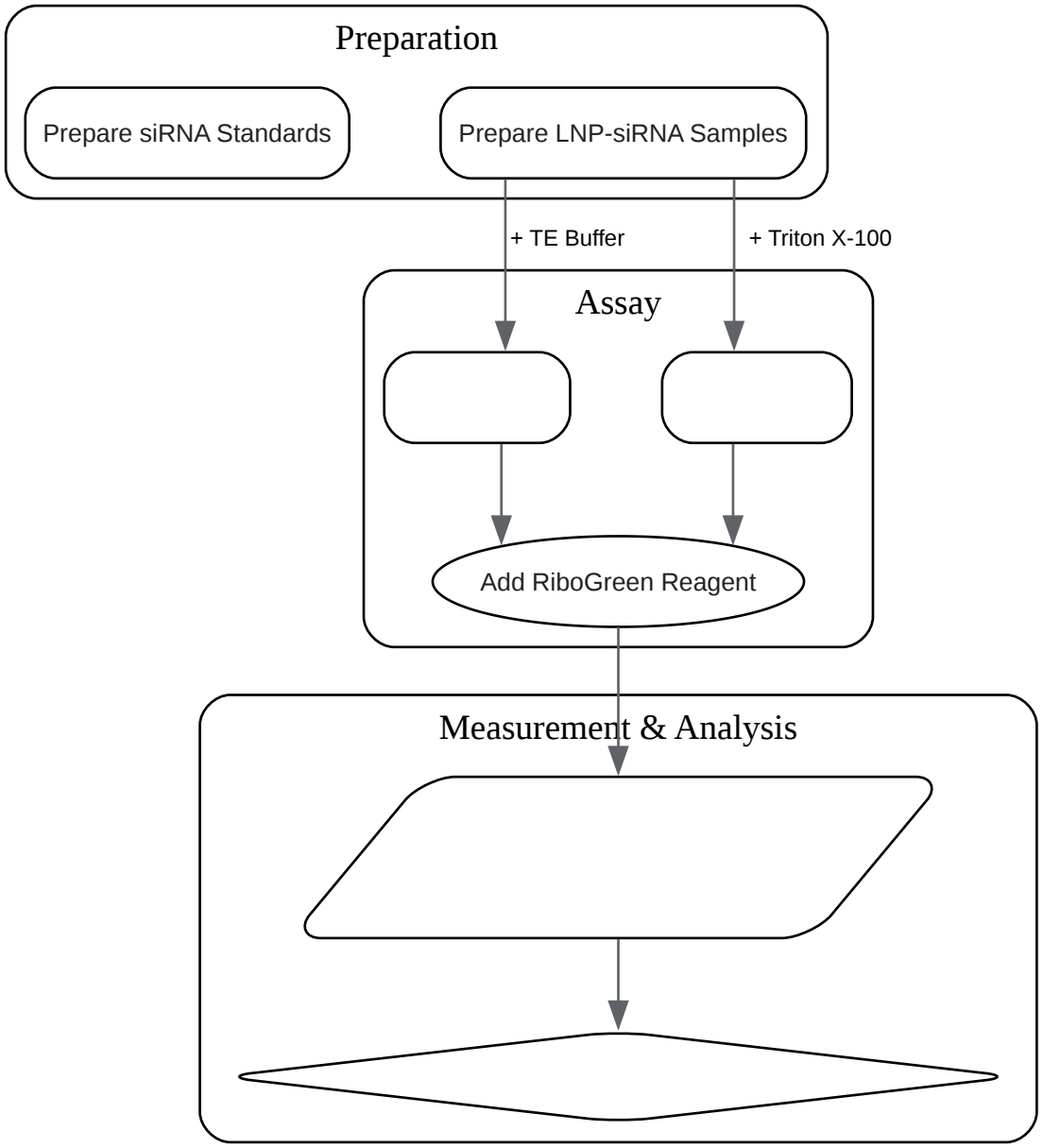
Mandatory Visualizations

Experimental Workflow Diagram



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Caption: Workflow for determining siRNA encapsulation efficiency using the RiboGreen assay.

Logical Relationship Diagram

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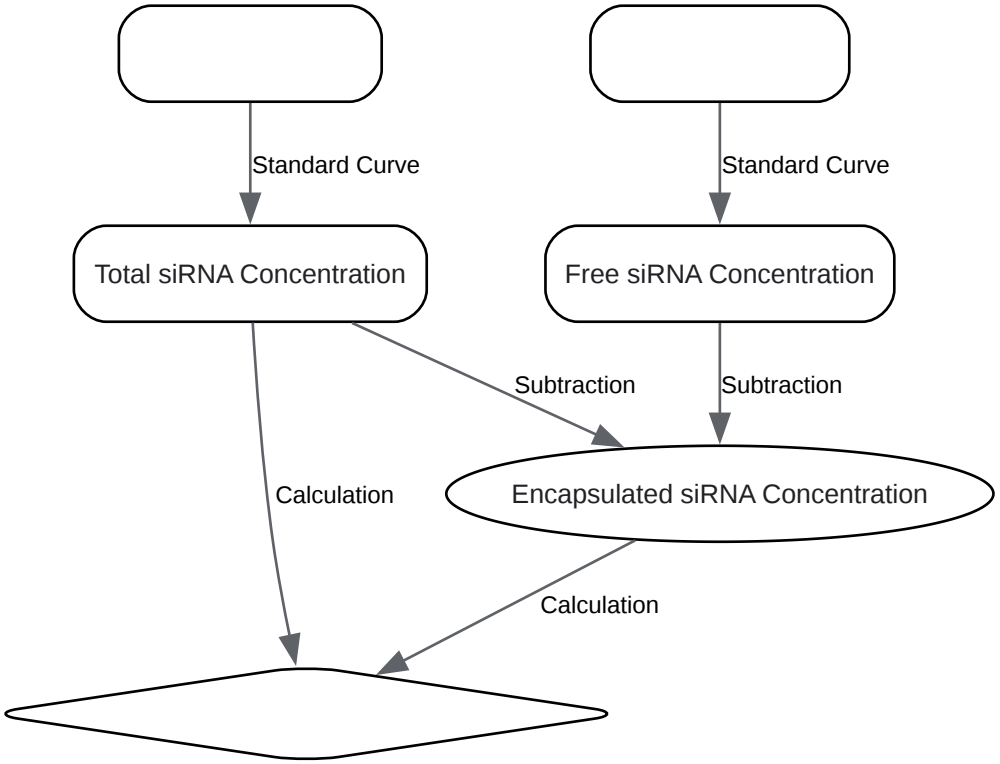

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Caption: Calculation logic for siRNA encapsulation efficiency.

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